

# Iron(II) Tetrafluoroborate: A Technical Guide to Moisture Sensitivity and Handling

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## Compound of Interest

Compound Name: *Iron(II) tetrafluoroborate*

Cat. No.: *B105427*

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Audience: Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **iron(II) tetrafluoroborate**, with a specific focus on its moisture sensitivity, proper handling protocols, and safety considerations. The information is intended to support researchers in academic and industrial settings, particularly in the fields of chemical synthesis and drug development, where the compound's catalytic properties are often leveraged.

## Introduction

**Iron(II) tetrafluoroborate**, also known as ferrous tetrafluoroborate, is an inorganic compound with the chemical formula  $\text{Fe}(\text{BF}_4)_2$ .<sup>[1]</sup> It is available in both anhydrous and, more commonly, hexahydrate forms ( $\text{Fe}(\text{BF}_4)_2 \cdot 6\text{H}_2\text{O}$ ).<sup>[1][2]</sup> The hexahydrate typically appears as a light green crystalline solid.<sup>[2][3]</sup> The tetrafluoroborate ( $\text{BF}_4^-$ ) anion is weakly coordinating, which makes **iron(II) tetrafluoroborate** a versatile and valuable precursor for synthesizing various iron(II) coordination complexes and an effective catalyst in numerous organic reactions.<sup>[1][4]</sup> Its applications include transfer hydrogenations, asymmetric synthesis, and the development of novel catalytic systems.<sup>[1][4]</sup>

A critical characteristic of **iron(II) tetrafluoroborate**, particularly the anhydrous form, is its sensitivity to moisture. Proper handling and storage are paramount to maintain its chemical integrity and ensure experimental reproducibility and safety. This document outlines the compound's properties, details its interaction with water, and provides standardized protocols for its safe handling.

## Properties and Specifications

The physical and chemical properties of **iron(II) tetrafluoroborate** hexahydrate are summarized below.

Table 1: Physical and Chemical Properties of **Iron(II) Tetrafluoroborate** Hexahydrate

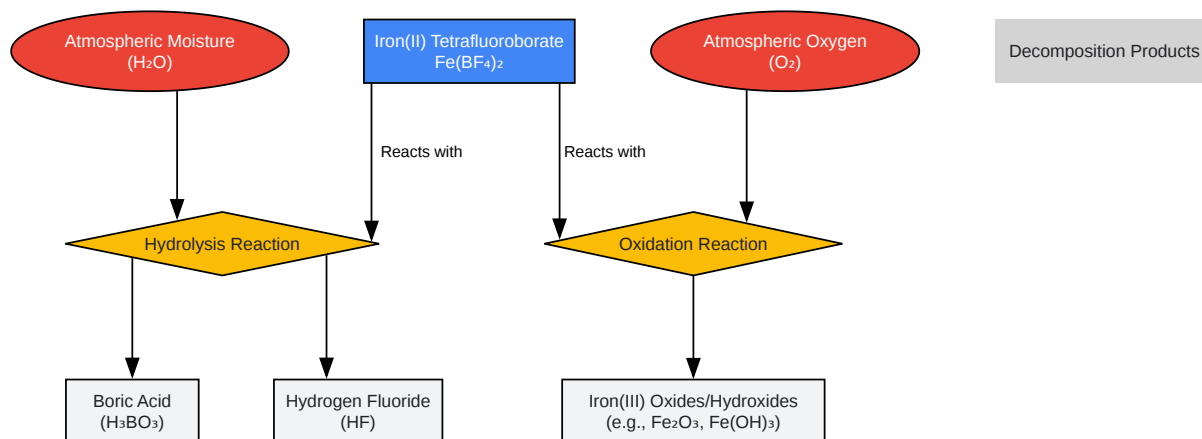
Property	Value	Source(s)
Chemical Formula	$\text{Fe}(\text{BF}_4)_2 \cdot 6\text{H}_2\text{O}$	[2][3]
Molecular Weight	337.55 g/mol	[2][3][5]
Appearance	Light green crystalline solid	[2][3]
CAS Number	13877-16-2	[2][3][6][7]
Solubility	Soluble in water and polar solvents.[2]	[2]
Storage Temperature	Room temperature	[3]

## Moisture Sensitivity and Decomposition

**Iron(II) tetrafluoroborate** is hygroscopic, meaning it readily absorbs moisture from the atmosphere.[2] This interaction with water can lead to hydrolysis, compromising the compound's purity and catalytic activity.

The decomposition process in the presence of water can be complex. The tetrafluoroborate anion itself can hydrolyze, especially under certain conditions, to form boric acid and hydrogen fluoride (HF). The iron(II) cation can be oxidized to iron(III), particularly in the presence of air (oxygen). This degradation is often visually indicated by a color change from light green to a brownish or yellowish hue, characteristic of iron(III) oxides or hydroxides. In combustion, hazardous decomposition products can include hydrogen fluoride, boron oxides, and iron oxides.[7]

The logical pathway for this decomposition is illustrated below.



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Caption: Hydrolytic and Oxidative Decomposition Pathway.

## Hazard Identification and Safety

**Iron(II) tetrafluoroborate** is a hazardous substance that requires careful handling to avoid exposure. It is harmful if swallowed, inhaled, or in contact with skin, and causes severe skin burns and eye damage.<sup>[7][8]</sup>

Table 2: GHS Hazard Information

Category	Code	Description
Pictograms	GHS05 (Corrosion)GHS07 (Exclamation Mark)	Causes severe skin burns and eye damage.Harmful if swallowed, in contact with skin, or if inhaled.
Signal Word	Danger	
Hazard Statements	H302, H312, H332	Harmful if swallowed, in contact with skin, or if inhaled. <a href="#">[7]</a>
H314	Causes severe skin burns and eye damage. <a href="#">[7]</a> <a href="#">[8]</a>	
Precautionary Statements	P260, P280, P301+P312, P305+P351+P338, P310	Do not breathe dust. Wear protective gloves/clothing/eye protection/face protection. IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor. <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>

## Experimental Protocols: Handling and Storage

Due to its moisture sensitivity, **iron(II) tetrafluoroborate** must be handled under an inert atmosphere, such as nitrogen or argon, to prevent decomposition.[\[11\]](#)[\[12\]](#) A glovebox or Schlenk line are the recommended engineering controls.[\[13\]](#)

- Store the compound in a tightly sealed container.[\[7\]](#)
- Keep the container in a cool, dry, and well-ventilated area, away from incompatible materials.  
[\[2\]](#)[\[7\]](#)

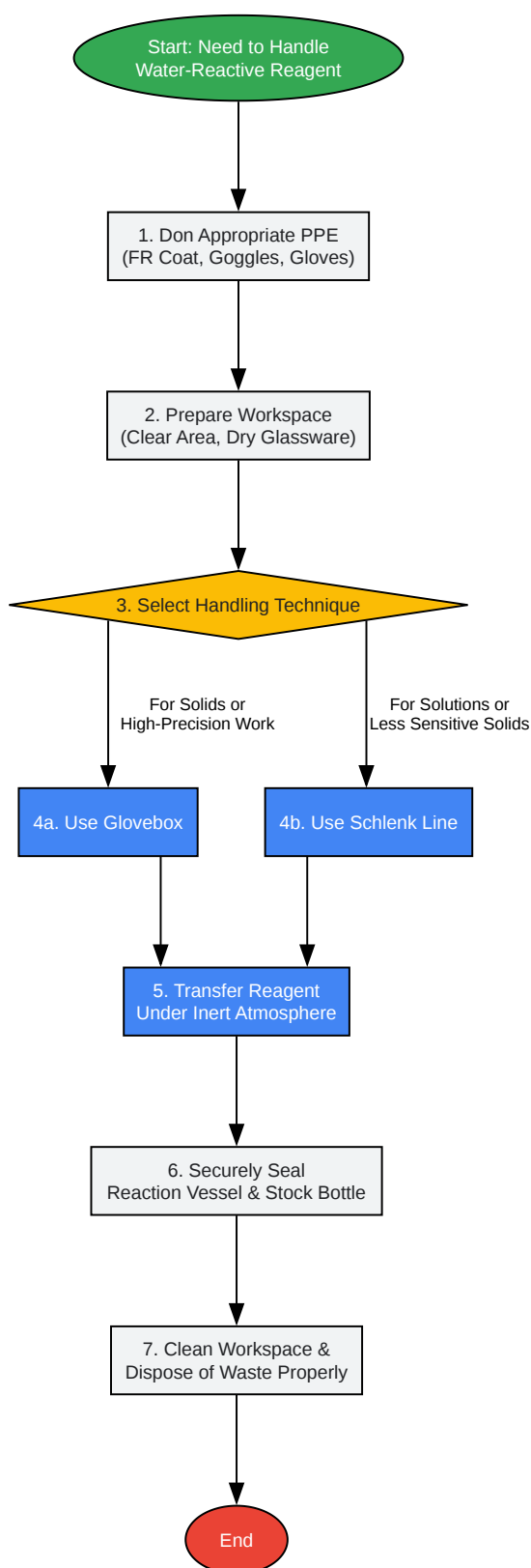
- For long-term storage, placing the sealed container inside a desiccator or a glovebox antechamber is recommended.
- Eye Protection: Chemical safety goggles or a face shield are required.[\[13\]](#)
- Skin Protection: A flame-resistant lab coat must be worn.[\[11\]](#)[\[12\]](#) Wear chemical-resistant gloves (e.g., nitrile).[\[11\]](#) Consider wearing two pairs of gloves for added protection.[\[13\]](#)
- Clothing: Wear long pants and closed-toe shoes. Clothing should be made of natural fibers like cotton, as synthetic fabrics can melt in a fire.[\[11\]](#)

This protocol outlines the steps for safely weighing and transferring the solid reagent inside an inert atmosphere glovebox.

- Preparation:
  - Ensure the glovebox has a stable inert atmosphere (low O<sub>2</sub> and H<sub>2</sub>O levels).
  - Gather all necessary items: the sealed container of **iron(II) tetrafluoroborate**, spatulas, a weigh boat or vial, a laboratory balance, and the reaction vessel.
  - All glassware and equipment must be oven-dried and cooled under vacuum before being brought into the glovebox.[\[14\]](#)
- Transfer to Glovebox:
  - Place all required materials, including the sealed reagent container, into the glovebox antechamber.
  - Evacuate and refill the antechamber with inert gas for at least three cycles to remove atmospheric air and moisture.
- Handling Inside the Glovebox:
  - Move the materials from the antechamber into the main glovebox chamber.
  - Allow the items to acclimate to the glovebox atmosphere for several minutes.

- Open the container of **iron(II) tetrafluoroborate**.
- Using a clean, dry spatula, carefully weigh the desired amount of the solid onto the weigh boat or directly into the tared reaction vessel.
- Minimize the time the main stock container is open.
- Once the transfer is complete, securely seal the main stock container. Parafilm can be used to wrap the cap for an extra seal before storage.
- Cleanup:
  - Carefully clean any spills on the balance or glovebox floor using a spatula and brush.
  - Dispose of the weigh boat and any contaminated materials in a designated solid waste container inside the glovebox.
  - Seal the reaction vessel before removing it from the glovebox via the antechamber.

The general workflow for handling this and other water-reactive chemicals is depicted in the diagram below.



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Caption: General Workflow for Handling Water-Reactive Chemicals.

By adhering to these guidelines, researchers can safely handle **iron(II) tetrafluoroborate**, preserving its reactivity and ensuring the integrity and success of their chemical research.

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